

Essential Safety and Operational Guide for 4-Methyl-3-nitroanisole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-3-nitroanisole

Cat. No.: B024320

[Get Quote](#)

This guide provides critical safety, handling, and disposal information for laboratory professionals working with **4-Methyl-3-nitroanisole**. Adherence to these procedures is essential for ensuring personal safety and environmental protection.

Hazard Identification and Personal Protective Equipment (PPE)

4-Methyl-3-nitroanisole is classified as a hazardous substance. It is harmful if swallowed, causes serious eye irritation, and is suspected of causing cancer[1][2]. It is also harmful to aquatic life with long-lasting effects[1]. Therefore, stringent adherence to PPE protocols is mandatory.

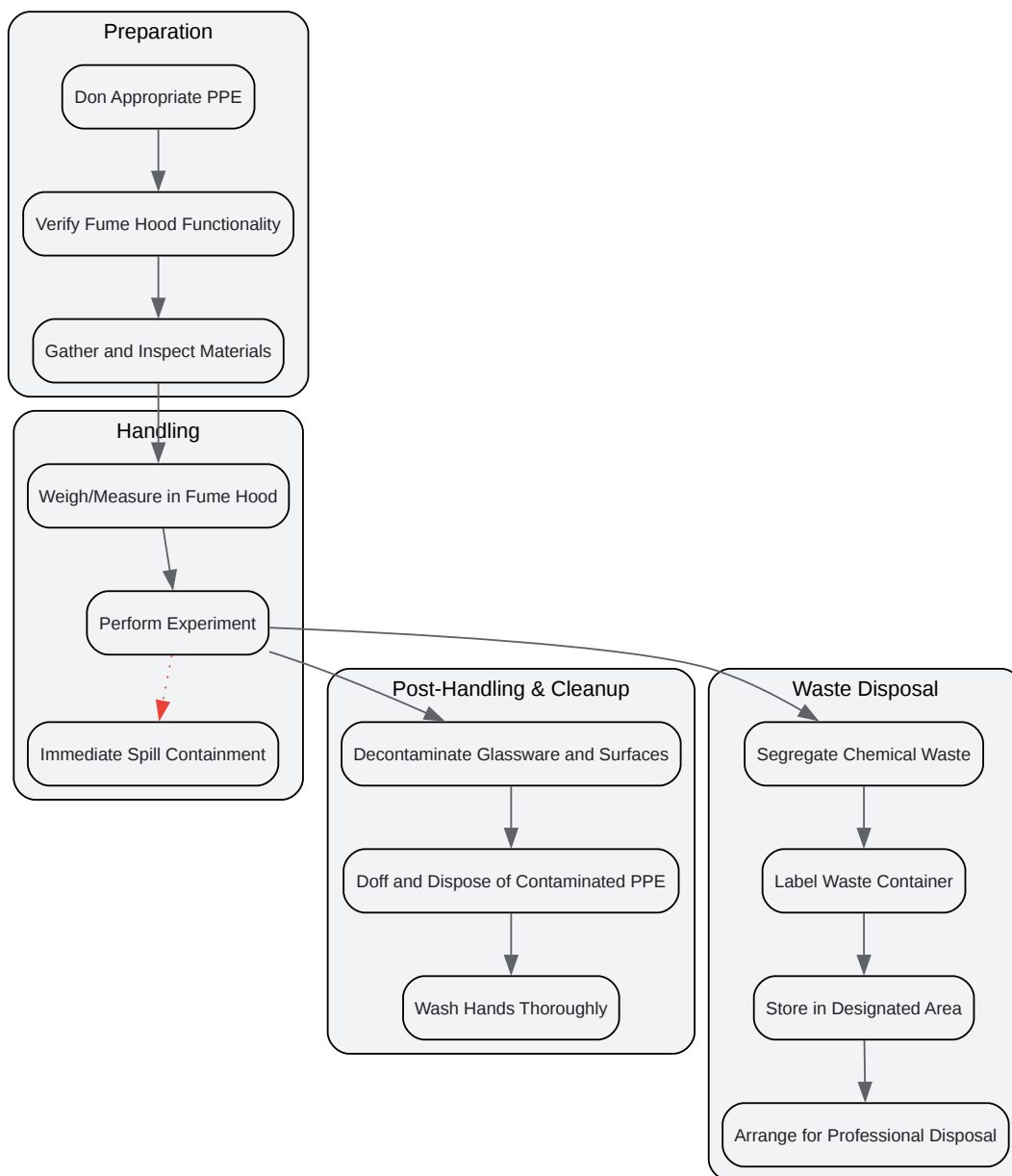
Table 1: Personal Protective Equipment (PPE) for Handling **4-Methyl-3-nitroanisole**

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and vapors that can cause severe eye irritation.
Skin Protection	Chemical-resistant lab coat and impervious clothing.	To provide a barrier against accidental skin contact[1][3].
Hand Protection	Chemical-impermeable gloves (e.g., Butyl rubber or Nitrile rubber). Inspect gloves before use.	To prevent skin absorption, a primary route of exposure for nitro compounds[3][4][5].
Respiratory Protection	A full-face respirator with an appropriate cartridge (e.g., type ABEK EN14387 filter) is required if exposure limits are exceeded or if working outside a fume hood. A dust mask (type N95) should be used if dusts are generated.	To protect against the inhalation of harmful vapors or dusts[1]. All handling should ideally be performed in a chemical fume hood[1].

Operational Handling Workflow

Safe handling of **4-Methyl-3-nitroanisole** requires a systematic approach from preparation to disposal. The following workflow diagram outlines the key steps.

Operational Workflow for Handling 4-Methyl-3-nitroanisole

[Click to download full resolution via product page](#)Operational Workflow for Handling **4-Methyl-3-nitroanisole**

Step-by-Step Handling Procedures

- Preparation:
 - Always work within a certified chemical fume hood[1].
 - Ensure all necessary PPE is worn correctly before handling the chemical.
 - Have an emergency eyewash station and safety shower readily accessible.
- Handling:
 - Avoid direct contact and inhalation of the substance[1].
 - If the substance is in solid form (melting point is 17°C), be cautious of dust generation[1].
 - Immediately change any clothing that becomes contaminated[1].
- In Case of Exposure:
 - Skin Contact: Immediately take off all contaminated clothing and rinse the skin with plenty of water/shower. Consult a physician[1].
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing[6]. Seek medical attention.
 - Inhalation: Move the person to fresh air. Call a physician[1].
 - Ingestion: Rinse mouth. If you feel unwell, call a poison center or doctor.

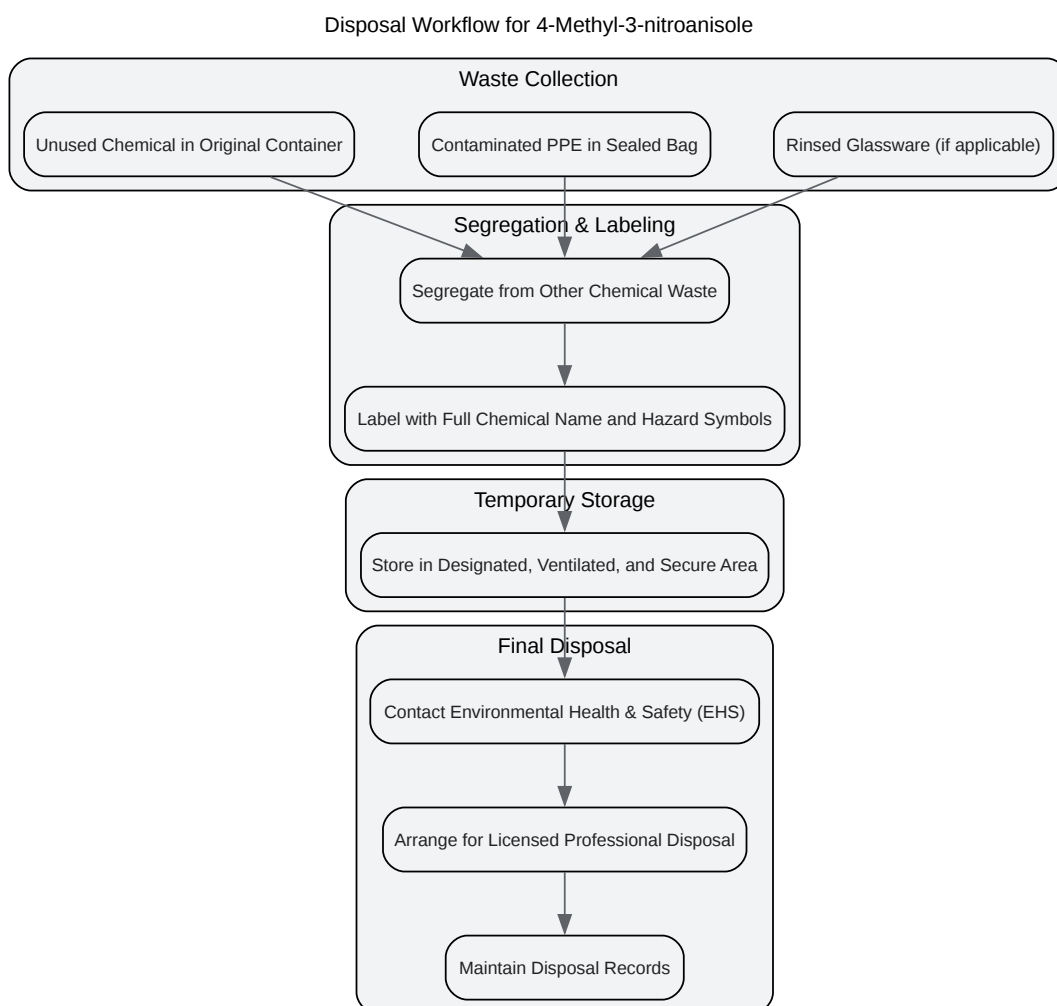
Disposal Plan

Proper disposal of **4-Methyl-3-nitroanisole** and any contaminated materials is crucial to prevent environmental harm.

Table 2: Disposal Guidelines for **4-Methyl-3-nitroanisole**

Waste Type	Disposal Procedure
Unused Chemical	Leave in the original container. Do not mix with other waste. Arrange for disposal through an approved waste disposal plant[1].
Contaminated Materials (PPE, etc.)	Collect in a sealed, properly labeled container. Dispose of as hazardous waste in accordance with local, state, and federal regulations[7].
Empty Containers	Puncture to prevent re-use and dispose of at an authorized landfill[7]. Residual dust may be present and could pose an explosion hazard; do not cut, drill, grind, or weld such containers[7].

Disposal Workflow Diagram



[Click to download full resolution via product page](#)

Disposal Workflow for **4-Methyl-3-nitroanisole**

Physical and Chemical Properties

Understanding the properties of **4-Methyl-3-nitroanisole** is essential for safe handling and storage.

Table 3: Physical and Chemical Properties of **4-Methyl-3-nitroanisole**

Property	Value
Molecular Formula	C ₈ H ₉ NO ₃ [2]
Molecular Weight	167.16 g/mol [2]
Appearance	Liquid
Melting Point	17 °C (lit.)
Boiling Point	266-267 °C (lit.)
Density	1.207 g/mL at 25 °C (lit.)
Flash Point	110 °C (230 °F) - closed cup
Storage Temperature	See product label for recommended storage temperature[1].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. 4-Methyl-3-nitroanisole | C₈H₉NO₃ | CID 87137 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 5. [benchchem.com](https://www.benchchem.com) [benchchem.com]

- 6. 4-Methyl-3-Nitroanisole, CAS No. 17484-36-5 - iChemical [ichemical.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 4-Methyl-3-nitroanisole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024320#personal-protective-equipment-for-handling-4-methyl-3-nitroanisole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com